

Direct Yellow 96: A Comprehensive Technical Review of Its Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Yellow 96

Cat. No.: B1166392

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Introduction

Direct Yellow 96, also known by its Colour Index name C.I. Direct Yellow 96 and CAS number 61725-08-4, is a synthetic anionic dyestuff belonging to the stilbene azo class.^{[1][2]} It is a water-soluble dye that appears as a yellow powder and is primarily utilized for imparting a vibrant, fluorescent yellow hue to various substrates.^{[3][4]} Its key applications are in the textile, paper, and leather industries, with some use in coloring plastics and wood.^{[3][4][5]} This technical guide provides a detailed review of the uses of Direct Yellow 96, including its physicochemical properties, application methodologies in major industries, and fastness characteristics.

Physicochemical Properties

Direct Yellow 96 is characterized by its good solubility in water.^{[1][6]} The dye's molecular structure contains sulfonic acid groups, which contribute to its water solubility and its classification as an anionic dye. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Direct Yellow 96

Property	Value	Reference(s)
Appearance	Yellow powder	[3][7][8]
CAS Number	61725-08-4	[1][2][6]
Molecular Formula	C ₃₉ H ₃₄ N ₁₀ O ₁₃ S ₄	[7][9][10]
Molecular Weight	979.01 g/mol	[7][8][10]
Solubility	Soluble in water	[1][3][6]
Synonyms	C.I. Direct Yellow 96, Flavine 7GFE, Pergasol Yellow 8GA, Solophenyl Flavine 7GFE, Pyrazol Brilliant Flavine 7GF, Direct Fluorescent 7GFF	[3][7][8][11]

Applications in the Textile Industry

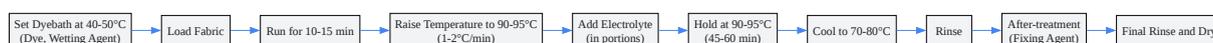
Direct Yellow 96 is extensively used for dyeing cellulosic fibers such as cotton and viscose, as well as their blends.[6][12] It is also suitable for dyeing silk and wool.[3][13] The primary method of application is exhaust dyeing, where the textile material is immersed in a dyebath containing the dissolved dye.

Experimental Protocol: Exhaust Dyeing of Cotton with Direct Yellow 96

The following is a general experimental protocol for the exhaust dyeing of cotton fabric with Direct Yellow 96. It is important to note that specific parameters may require optimization based on the desired shade, fabric construction, and machinery used.

- Scouring and Bleaching:** The cotton material must be thoroughly scoured and bleached to remove natural impurities and ensure uniform dye uptake. This typically involves treatment with a solution of sodium hydroxide and a chelating agent at elevated temperatures, followed by rinsing and peroxide bleaching.
- Dye Bath Preparation:** The dyebath is prepared with the required amount of Direct Yellow 96, which is first pasted with a small amount of cold water and then dissolved in boiling water.

3. Dyeing Process: The general workflow for the exhaust dyeing process is illustrated in the diagram below. The process involves a gradual increase in temperature to promote dye migration and diffusion into the fibers, followed by the addition of an electrolyte (such as sodium chloride or sodium sulfate) to enhance dye exhaustion.



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Exhaust Dyeing Workflow

4. After-treatment: To improve the wet fastness properties of the dyed fabric, an after-treatment with a cationic fixing agent is often employed. This forms a larger, less soluble complex with the anionic dye molecules within the fiber.

Quantitative Parameters for Textile Dyeing:

While specific industrial recipes for Direct Yellow 96 are proprietary, Table 2 provides a summary of typical quantitative parameters for exhaust dyeing of cotton with direct dyes.

Table 2: Typical Quantitative Parameters for Exhaust Dyeing of Cotton

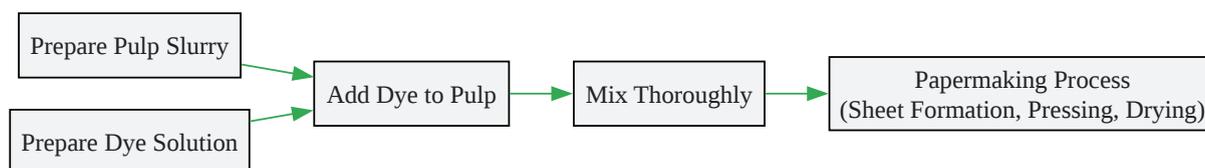
Parameter	Range
Dye Concentration (% owf)	0.5 - 4.0
Liquor Ratio	1:10 - 1:20
Electrolyte (NaCl or Na ₂ SO ₄) (g/L)	10 - 20 (for pale shades) 20 - 40 (for medium shades) 40 - 60 (for dark shades)
Dyeing Temperature (°C)	90 - 95
Dyeing Time (minutes)	45 - 60
pH	6.0 - 7.0

Applications in the Paper Industry

Direct Yellow 96 is used to color various types of paper and paperboard.[3][4] It can be applied through two main methods: in-pulp dyeing (also known as stock dyeing) and surface coloring at the size press.

Experimental Protocol: In-Pulp Dyeing

In this method, the dye is added to the paper pulp slurry before the paper sheet is formed. This results in a uniformly colored paper.



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In-Pulp Dyeing Workflow

Quantitative Parameters for Paper Dyeing:

General parameters for in-pulp dyeing are provided in Table 3.

Table 3: General Quantitative Parameters for In-Pulp Paper Dyeing

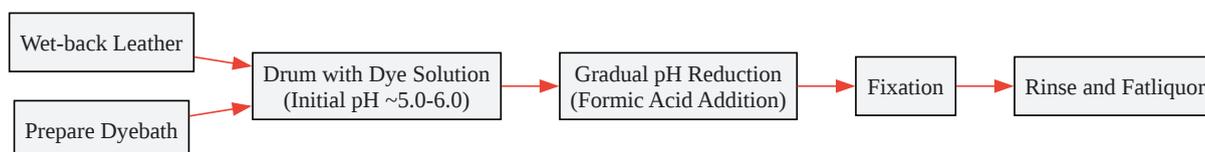
Parameter	Range
Dye Concentration (% on dry pulp)	0.1 - 2.0
Pulp Consistency (%)	2 - 4
Contact Time (minutes)	15 - 30
pH	4.5 - 6.5

Applications in the Leather Industry

Direct Yellow 96 is also used for the dyeing of leather.[3][6][12] The dyeing process is typically carried out after the tanning and re-tanning stages.

Experimental Protocol: Leather Dyeing

The leather dyeing process involves drumming the leather in a float containing the dissolved dye. The pH of the dyebath is a critical parameter that influences dye penetration and fixation.



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Leather Dyeing Workflow

Quantitative Parameters for Leather Dyeing:

Typical parameters for dyeing chrome-tanned leather are outlined in Table 4.

Table 4: Typical Quantitative Parameters for Leather Dyeing

Parameter	Range
Dye Concentration (% on shaved weight)	1.0 - 5.0
Float Length (% on shaved weight)	100 - 200
Initial pH	5.0 - 6.0
Final pH for Fixation	3.5 - 4.0
Temperature (°C)	40 - 60
Drumming Time (hours)	1 - 2

Fastness Properties

The fastness properties of a dye refer to its resistance to various agencies it may encounter during the use of the dyed material. For Direct Yellow 96, the fastness properties are generally considered moderate. A summary of its fastness ratings according to ISO standards is provided in Table 5.

Table 5: Fastness Properties of Direct Yellow 96

Fastness Test	Rating (Scale 1-5, except Light Fastness 1-8)	Reference(s)
Light Fastness	3	[1][6]
Washing (Change)	3-4	[1][6]
Washing (Staining)	3-4	[1][6]
Water (Change)	4	[1][6]
Water (Staining)	1-2	[1][6]
Acid Resistance	3-4	[6]
Alkali Resistance	4-5	[6]

Conclusion

Direct Yellow 96 is a versatile and widely used dye for cellulosic materials, paper, and leather. Its bright, fluorescent yellow shade makes it a popular choice for a variety of applications. While its fastness properties are moderate, they are often sufficient for the intended end-uses. The application processes in the textile, paper, and leather industries are well-established, though optimization of parameters is crucial for achieving desired results in terms of color yield, levelness, and fastness. Further research into improving the fastness properties of Direct Yellow 96, particularly its wet fastness, could expand its range of applications.

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